

Dispersol Yellow Brown XF: A Technical Review

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Compound of Interest

Compound Name: Dispersol yellow brown XF

Cat. No.: B12363241

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Abstract

Dispersol Yellow Brown XF, a monoazo disperse dye, is primarily utilized in the textile industry for coloring hydrophobic fibers, most notably polyester. This technical guide provides a comprehensive review of the available scientific and technical information regarding **Dispersol Yellow Brown XF**, with a specific focus on its chemical identity, physicochemical properties, synthesis, applications, analytical methodologies, and toxicological profile. Due to the limited availability of detailed data for this specific dye in the public domain, this review supplements known information with general characteristics and protocols for the broader class of disperse azo dyes, explicitly noting where such generalizations are made. This document aims to be a valuable resource for professionals in research, development, and safety assessment who may encounter this compound.

Chemical Identity

Dispersol Yellow Brown XF is chemically identified as methyl N-[4-[(2-bromo-6-chloro-4-nitrophenyl)azo]phenyl]-N-(3-methoxy-3-oxopropyl)-beta-alaninate. Its unique CAS number provides a definitive identifier for this specific chemical entity. It is important to note that the trade name "**Dispersol Yellow Brown XF**" may sometimes be used to refer to dye formulations that contain this chemical as a primary component, potentially in a mixture with other substances.^[1] For the purpose of this technical review, "**Dispersol Yellow Brown XF**" refers specifically to the compound with the CAS number 59709-38-5.

Table 1: Chemical Identification of **Dispersol Yellow Brown XF**

Identifier	Value
IUPAC Name	methyl N-[4-[(2-bromo-6-chloro-4-nitrophenyl)azo]phenyl]-N-(3-methoxy-3-oxopropyl)-beta-alaninate
CAS Number	59709-38-5
Chemical Formula	C ₂₀ H ₂₀ BrClN ₄ O ₆
Molecular Weight	527.76 g/mol
Synonyms	Dianix Yellow Brown XF, ANMOM

Physicochemical Properties

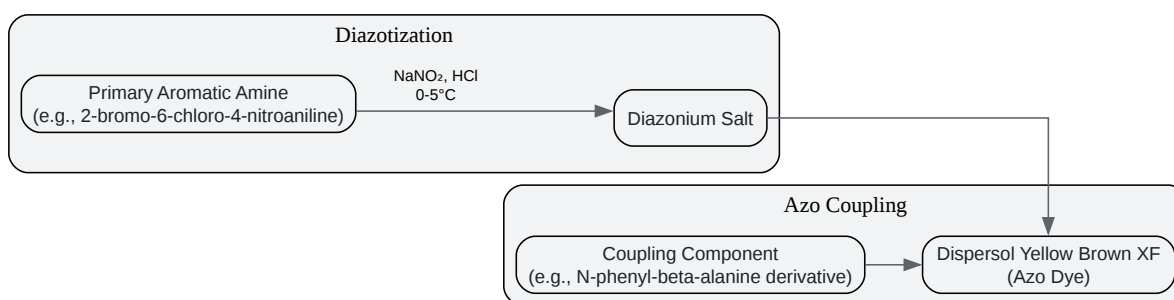
Detailed experimental data on the physicochemical properties of **Dispersol Yellow Brown XF** are not extensively available in peer-reviewed literature. The information is primarily limited to general descriptions from commercial suppliers.

Table 2: Physicochemical Properties of **Dispersol Yellow Brown XF**

Property	Value	Notes
Appearance	Yellow-brown powder	General description from suppliers.
Melting Point	Data not available	A general characteristic of disperse dyes.
Boiling Point	Data not available	
Solubility	Sparingly soluble in water	
Light Fastness (Xenon)	7	On a scale of 1 to 8, where 8 is the highest fastness.
Washing Fastness (60°C)	4-5	On a scale of 1 to 5, where 5 is the highest fastness.
Rubbing Fastness	4-5	On a scale of 1 to 5, where 5 is the highest fastness.

Synthesis

A specific, detailed experimental protocol for the synthesis of **Dispersol Yellow Brown XF** is not publicly available. However, as a monoazo dye, its synthesis can be conceptually understood to follow a standard diazotization and azo coupling reaction pathway. This process generally involves the conversion of a primary aromatic amine to a diazonium salt, which then reacts with a coupling component.



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A generalized synthetic pathway for azo dyes.

Applications and Experimental Protocols

The primary application of **Dispersol Yellow Brown XF** is in the dyeing of synthetic hydrophobic fibers, with polyester being the most common substrate.^[2] Disperse dyes are applied as aqueous dispersions, and the dyeing process relies on the diffusion of the dye molecules into the fiber structure at elevated temperatures.

General Experimental Protocol for Dyeing Polyester

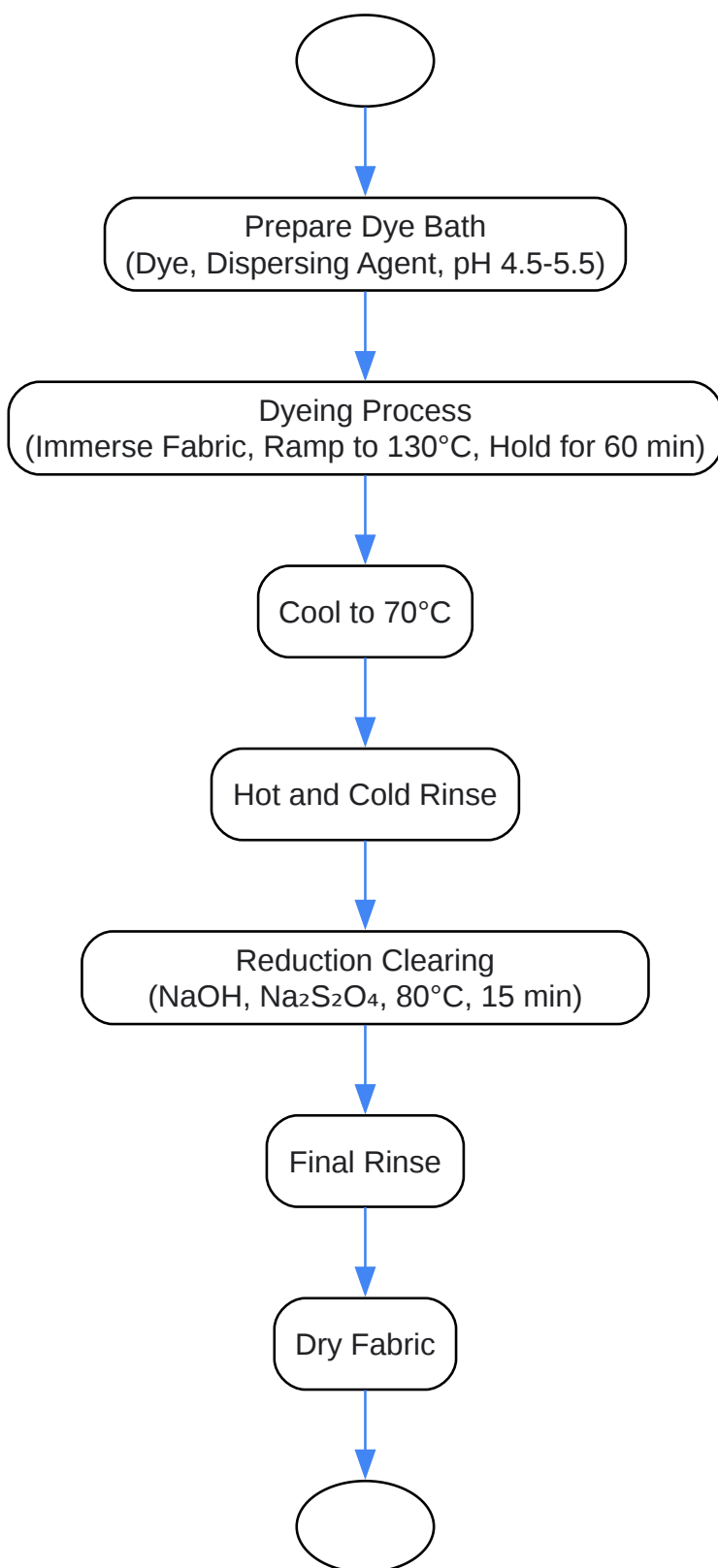
The following is a general laboratory-scale procedure for dyeing polyester fabric with disperse dyes. Specific conditions may need optimization for **Dispersol Yellow Brown XF**.

Materials:

- Polyester fabric
- **Dispersol Yellow Brown XF**
- Dispersing agent
- Acetic acid (to adjust pH)
- Sodium hydrosulfite and sodium hydroxide (for reduction clearing)
- High-temperature, high-pressure laboratory dyeing apparatus

Procedure:

- **Dye Bath Preparation:** Prepare a dye bath containing the required amount of **Dispersol Yellow Brown XF**, a dispersing agent (e.g., 1 g/L), and water. The pH of the bath should be adjusted to 4.5-5.5 using acetic acid.
- **Dyeing:** Immerse the polyester fabric in the dye bath. Raise the temperature to 130°C at a rate of 2°C/minute and maintain this temperature for 60 minutes.
- **Cooling and Rinsing:** Cool the dye bath to 70°C and rinse the fabric thoroughly with hot and then cold water.
- **Reduction Clearing:** Treat the dyed fabric in a solution containing 2 g/L sodium hydrosulfite and 2 g/L sodium hydroxide at 80°C for 15 minutes to remove any unfixed dye from the fiber surface.
- **Final Rinse and Drying:** Rinse the fabric with hot and cold water until the water is clear and then dry the fabric.



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Workflow for polyester dyeing with disperse dyes.

Analytical Methods

Specific, validated analytical methods for the quantification of **Dispersol Yellow Brown XF** are not readily found in the public literature. However, general methods for the analysis of disperse dyes in textiles are well-established and can be adapted. High-performance liquid chromatography (HPLC) coupled with a diode-array detector (DAD) or a mass spectrometer (MS) is the most common technique.

General Protocol for HPLC Analysis

Sample Preparation (from textile):

- Cut the dyed textile sample into small pieces.
- Extract the dye using a suitable solvent (e.g., methanol, dimethylformamide, or chlorobenzene) in an ultrasonic bath at an elevated temperature (e.g., 60-80°C) for 30-60 minutes.
- Centrifuge the extract to remove fabric debris.
- Filter the supernatant through a 0.45 µm filter prior to injection.

HPLC Conditions (General Guidance):

- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water (often with a modifier like formic acid or ammonium acetate).
- Detection: DAD at the wavelength of maximum absorbance (λ_{max}) for the dye, or MS with electrospray ionization (ESI).

Toxicological Information

There is a significant lack of publicly available toxicological data for **Dispersol Yellow Brown XF** (CAS 59709-38-5). A screening assessment by the Canadian government concluded that while the substance is expected to be persistent in the environment, it has a low potential for

bioaccumulation.[1] No data on acute toxicity, skin sensitization, carcinogenicity, or mutagenicity for this specific compound were found in the public domain.

For context, some other disperse dyes have been studied more extensively. For example, C.I. Disperse Yellow 3 has been shown to be a contact allergen and has produced carcinogenic effects in animal studies.[3][4] However, it is crucial to emphasize that toxicological findings for one dye cannot be directly extrapolated to another, even within the same class. Given the data gap, appropriate safety precautions should be taken when handling **Dispersol Yellow Brown XF**, including the use of personal protective equipment to minimize dermal and inhalation exposure.

Conclusion

Dispersol Yellow Brown XF is a commercially relevant disperse dye with a well-defined chemical identity. However, there is a notable scarcity of in-depth, publicly accessible data regarding its physicochemical properties, specific synthesis protocols, and toxicological profile. While general procedures for its application and analysis can be inferred from the literature on disperse dyes, the lack of specific data necessitates a cautious approach in its handling and assessment. Further research is warranted to fill these knowledge gaps to ensure its safe and effective use.

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